

N,N'-Dimethylethylenediamine safety data sheet and handling

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Compound of Interest

Compound Name: N,N'-Dimethylethylenediamine

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An In-Depth Technical Guide to the Safe Handling of **N,N'-Dimethylethylenediamine** For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data, handling protocols, and emergency procedures for **N,N'-Dimethylethylenediamine**, a flammable and corrosive liquid. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of the associated hazards and mitigation strategies. This document addresses two common isomers: **N,N'-Dimethylethylenediamine** (CAS 110-70-3) and N,N-Dimethylethylenediamine (CAS 108-00-9), and clearly distinguishes between their respective data where available.

Hazard Identification and Classification

N,N'-Dimethylethylenediamine is classified as a hazardous chemical under the Globally Harmonized System (GHS). It is a flammable liquid and vapor that causes severe skin burns and eye damage.[1][2][3] Inhalation may also cause respiratory irritation.[1][3]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquid	2 or 3	H225: Highly flammable liquid and vapor / H226: Flammable liquid and vapour[1][2][4]
Skin Corrosion/Irritation	1A or 1B	H314: Causes severe skin burns and eye damage[1][2][3]
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage[2][3]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[2][5]
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin[2][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][3]

Hazard Pictograms:

GHS02 (Flame), GHS05 (Corrosion), GHS07 (Exclamation Mark)[1]

Signal Word: Danger[2][3][4][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties

Property	N,N'-Dimethylethylenediamine (CAS 110-70-3)	N,N'-Dimethylethylenediamine (CAS 108-00-9)
Molecular Formula	C ₄ H ₁₂ N ₂ [3][7]	C ₄ H ₁₂ N ₂ [4]
Molecular Weight	88.15 g/mol [3]	88.15 g/mol [4][5]
Appearance	Liquid	Clear, colorless to light straw liquid[8]
Boiling Point	119 °C	104-106 °C[9]
Density	0.819 g/mL at 20 °C	0.807 g/mL at 20 °C[9]
Flash Point	26 °C (78.8 °F) - closed cup	11.7 °C (53.1 °F) - closed cup[4]
Vapor Pressure	20.6 mmHg[3]	Not specified
Refractive Index	n ₂₀ /D 1.431	n ₂₀ /D 1.438[9]

Handling and Storage Protocols

Proper handling and storage are essential to minimize risk of exposure and accidents.

Safe Handling

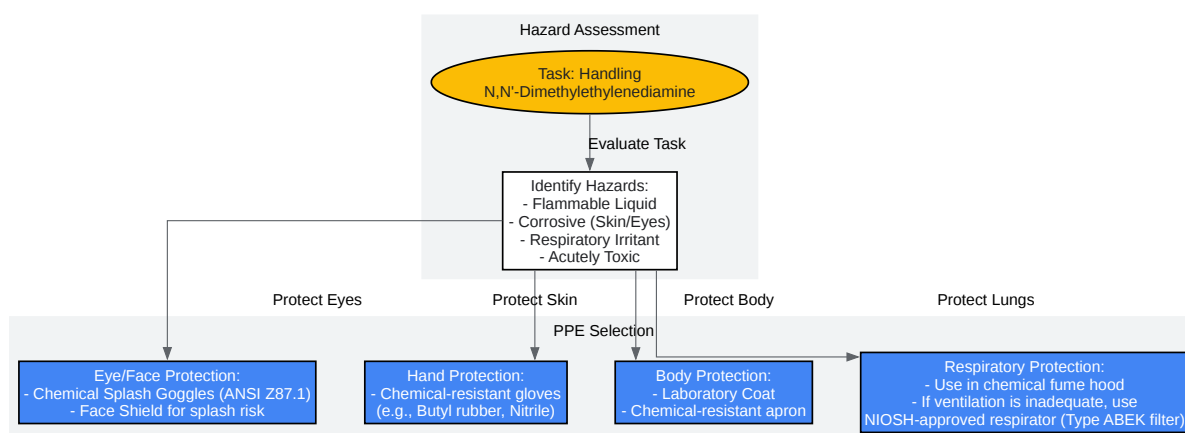
- **Ventilation:** Always use in a well-ventilated area, preferably within a chemical fume hood, to maintain safe working conditions.[7][8]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[1][6][7] No smoking is permitted in handling areas.[1][6] All metal parts of equipment must be grounded to prevent static electricity discharge.[2] Use only non-sparking tools and explosion-proof equipment.[1][2][6]
- **Personal Contact:** Avoid all personal contact, including inhalation of vapors, mists, or gas.[7][8] Do not get in eyes, on skin, or on clothing.[6][8]
- **Hygiene:** Do not eat, drink, or smoke when using this product.[2][7] Wash hands and any exposed skin thoroughly after handling.[2][6]

Storage Conditions

- Container: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[8\]](#)
Store locked up.[\[2\]](#)[\[6\]](#)
- Location: Store in a designated flammables and corrosives area.[\[2\]](#)[\[6\]](#)
- Incompatible Materials: Keep away from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO₂).[\[6\]](#)[\[9\]](#)
- Sunlight: Protect from sunlight.[\[1\]](#)

Personal Protective Equipment (PPE)

A systematic approach to PPE is critical to prevent exposure. The following diagram illustrates the selection process.



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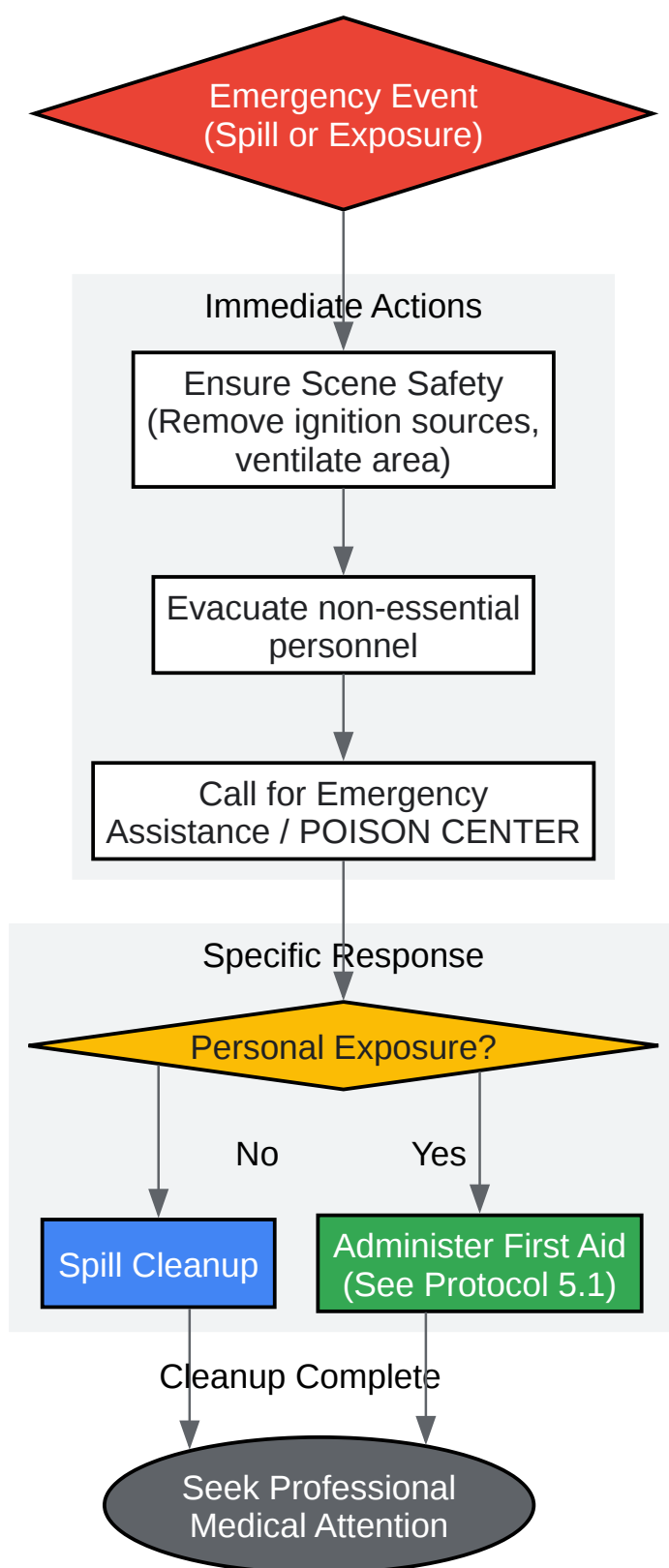
Caption: PPE selection workflow for **N,N'-Dimethylethylenediamine**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[8] For splash hazards, use tight-sealing safety goggles and a face shield.[6][10]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber, Viton, Nitrile for splash protection) and clothing to prevent skin exposure.[2][8][10] A lab coat is standard, and a chemical-resistant apron is recommended for larger quantities.[10]
Respiratory Protection	All work should be conducted in a well-ventilated area, preferably a chemical fume hood.[8][10] If exposure limits may be exceeded, use a NIOSH/MSHA approved respirator with a suitable filter (e.g., Type ABEK).[2]
Engineering Controls	Ensure that eyewash stations and safety showers are close to the workstation location.[2][6] Use explosion-proof electrical, ventilating, and lighting equipment.[2][6]

Emergency Protocols: First Aid and Spills

Immediate and appropriate action is vital in an emergency. The following workflow outlines the general response procedure.



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Caption: General emergency response workflow for spills or exposure.

Experimental Protocol: First Aid Measures

In all cases of doubt, or when symptoms persist, seek immediate medical advice.^[1]

- General Advice: Do not leave the affected person unattended.^[1] Remove the victim from the danger area and take off all contaminated clothing immediately.^[1]
- Eye Contact:
 - Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes.^{[6][7][8]}
 - Ensure complete irrigation by occasionally lifting the upper and lower lids.^{[7][8]}
 - Remove contact lenses if present and easy to do.^{[1][6]} Continue rinsing.^{[1][6]}
 - Immediately call a POISON CENTER or doctor.^{[1][2][8]}
- Skin Contact:
 - Take off immediately all contaminated clothing.^{[1][6]}
 - Rinse skin with plenty of water or shower for at least 15 minutes.^{[1][2][8]}
 - Wash with plenty of soap and water.^[1]
 - Seek immediate medical attention.^{[2][8]}
- Inhalation:
 - Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^{[2][6][11]}
 - If breathing is irregular or has stopped, provide artificial respiration.^{[1][8]} Do not use mouth-to-mouth resuscitation.^{[2][6]}
 - Seek immediate medical assistance.^{[1][8]}
- Ingestion:

- Rinse mouth with water (only if the person is conscious).[1]
- Do NOT induce vomiting.[1][2][6]
- If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[8]
- Immediately call a POISON CENTER or doctor.[1][2]

Experimental Protocol: Accidental Release (Spill) Measures

- Personal Precautions:
 - Evacuate personnel to safe areas.[6]
 - Wear appropriate personal protective equipment, including respiratory protection.[1][6]
 - Ensure adequate ventilation.[6]
 - Remove all sources of ignition.[2][6][8]
- Environmental Precautions:
 - Prevent further leakage or spillage if safe to do so.[11]
 - Keep away from drains, surface water, and ground water.[1]
- Containment and Cleanup:
 - Contain the spill by covering drains.[1]
 - Absorb the spill with inert, non-combustible material (e.g., sand, vermiculite, universal binder, or earth).[2][8]
 - Use spark-proof tools to collect the material.[2][6][8]
 - Place the absorbed material into a suitable, closed, and labeled container for disposal.[2][8]

- Ventilate the affected area.[1]

Toxicological and Fire Hazard Information

Table 4: Toxicology and Firefighting Summary

Aspect	Details
Toxicological Effects	Causes severe skin burns (dermatotoxin) and serious eye damage.[1][3] Harmful if swallowed or in contact with skin.[2] Inhalation may cause respiratory tract irritation and can lead to toxic pneumonitis.[1][3] The substance is not classified as a carcinogen, mutagen, or reproductive toxicant.[1][6]
Fire Hazards	Flammable liquid and vapor.[1][6] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
Hazardous Combustion Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2).[6]
Suitable Extinguishing Media	Use sand, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam.[1][6] Water mist may be used to cool closed containers.[6]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved, and full protective gear.[6][8]

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